

An In-depth Technical Guide to Naphthalene-2,7-dicarboxylic acid: Chemical Identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Naphthalene-2,7-dicarboxylic Acid*

Cat. No.: *B1589578*

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For researchers, scientists, and professionals engaged in drug development, precise identification of chemical compounds is paramount. This guide provides a comprehensive overview of the key chemical identifiers for **Naphthalene-2,7-dicarboxylic acid**, a molecule of interest in various research and development applications.

Chemical Identity

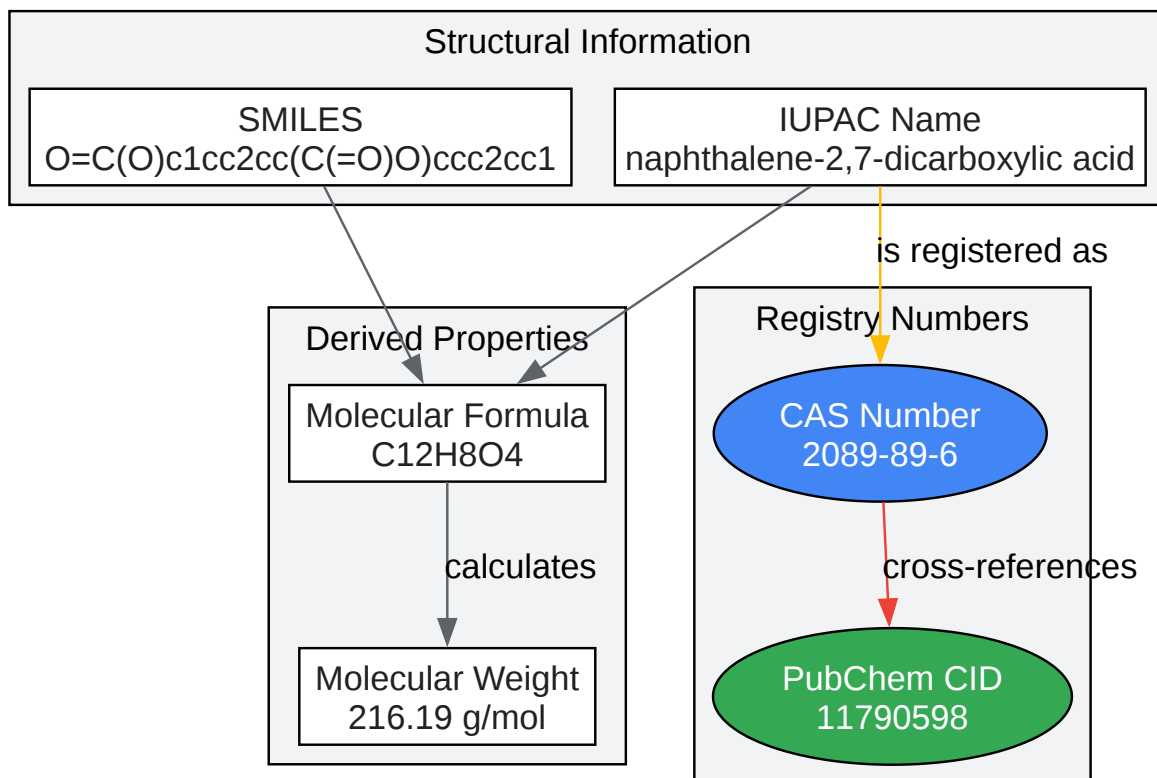
Naphthalene-2,7-dicarboxylic acid is a dicarboxylic acid derivative of naphthalene. The accurate and unambiguous identification of this compound is crucial for procurement, regulatory compliance, and scientific communication. The primary and universally recognized identifier is the CAS (Chemical Abstracts Service) Registry Number.

A compilation of essential chemical identifiers for **Naphthalene-2,7-dicarboxylic acid** is presented below, offering a quick reference for laboratory and documentation purposes.

Identifier	Value
CAS Number	2089-89-6[1][2][3][4]
IUPAC Name	naphthalene-2,7-dicarboxylic acid[2][5]
Molecular Formula	C12H8O4[2][3][5]
Molecular Weight	216.19 g/mol [1][3][5]
PubChem CID	11790598[5]
SMILES	<chem>O=C(O)c1cc2cc(C(=O)O)ccc2cc1</chem> [6][7]
InChI Key	WPUMVKJOWWJPRK-UHFFFAOYSA-N[1][2][7]

Logical Relationship of Identifiers

The various chemical identifiers are interconnected and provide different layers of information about the molecule. The IUPAC name and SMILES string describe the chemical structure, from which the molecular formula and molecular weight can be derived. The CAS number and PubChem CID are unique registration numbers that link to a wealth of curated information about the compound.



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Caption: Relationship between chemical identifiers for **Naphthalene-2,7-dicarboxylic acid**.

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